

Aluminum Triphosphate Dihydrate: A Technical Overview

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Compound of Interest

Compound Name: *Aluminum triphosphate dihydrate*

Cat. No.: *B579274*

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CAS Number: 17375-35-8

This technical guide provides a comprehensive overview of **Aluminum Triphosphate Dihydrate**, focusing on its chemical and physical properties. While direct applications in drug development are not extensively documented in publicly available literature, this guide addresses related compounds, such as aluminum phosphate, which are widely used as vaccine adjuvants.

Chemical and Physical Properties

Aluminum Triphosphate Dihydrate is a white, microcrystalline powder.^[1] It is characterized by its low toxicity and non-irritating nature.^[2] Key quantitative data for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	$\text{AlH}_6\text{O}_{12}\text{P}_3$	[1][3][4]
Molecular Weight	317.94 g/mol	[3][4]
Density	2.31 g/cm ³	[1]
Solubility	Insoluble in water, slightly soluble in alcohol.[1]	
Physical State	White microcrystalline powder, orthorhombic crystal structure. [1]	
Synonyms	Aluminium dihydrogen tripolyphosphate, Monoaluminum triphosphate dihydrate ($\text{AlH}_2\text{P}_3\text{O}_{10} \cdot 2\text{H}_2\text{O}$), Triphosphoric acid, aluminum salt (1:1), dihydrate.[3][5]	

Applications and Biological Interactions

While specific experimental protocols for **Aluminum Triphosphate Dihydrate** in drug development are not readily available, the closely related aluminum phosphate is extensively used as an adjuvant in vaccines to enhance the immune response.[5][6] Adjuvants help to stimulate a stronger and more prolonged immune reaction to the vaccine's antigen.[7] The mechanism of action for aluminum-based adjuvants is thought to involve the formation of a "depot" at the injection site, which slowly releases the antigen, thereby prolonging its interaction with the immune system.[8]

Research on the biological effects of aluminum has shown that it can interact with cellular signaling pathways. Specifically, aluminum ions have been found to inhibit the inositol 1,4,5-trisphosphate (InsP_3) signal transduction pathway.[2][9] This pathway is crucial for regulating intracellular calcium levels, which are vital for a multitude of cellular processes.

Experimental Protocols

Detailed experimental protocols involving the direct use of **Aluminum Triphosphate Dihydrate** in biological research are scarce in the available literature. However, a general method for its synthesis is described below.

Synthesis of Aluminum Triphosphate Dihydrate

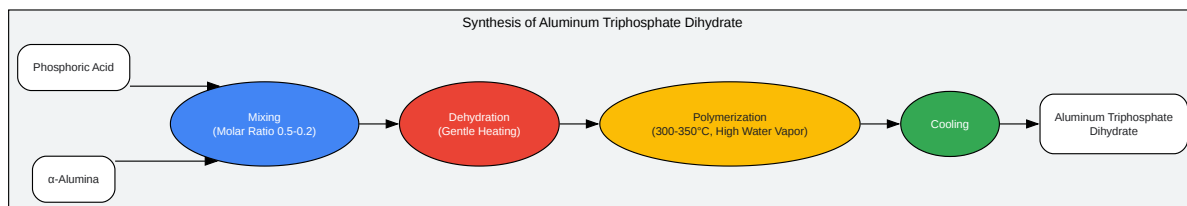
A common synthesis method involves the reaction of an aluminum salt with a phosphate source in an aqueous solution. This leads to the formation of an Aluminum Triphosphate precipitate, which is then filtered, washed, and dried to yield the pure compound.[\[10\]](#)

A more specific laboratory-scale preparation involves the following steps:

- An alumina method involves mixing α -alumina and phosphoric acid in a molar ratio of 0.5 to 0.2.[\[8\]](#)
- The mixture is gently heated to dehydrate it, forming an initial product.[\[8\]](#)
- This product is then heated in an electric furnace at 300 to 350 °C in an atmosphere with high water vapor pressure to induce polymerization, resulting in the formation of aluminum dihydrogen tripolyphosphate.[\[8\]](#)
- The final product is obtained after cooling.[\[8\]](#)

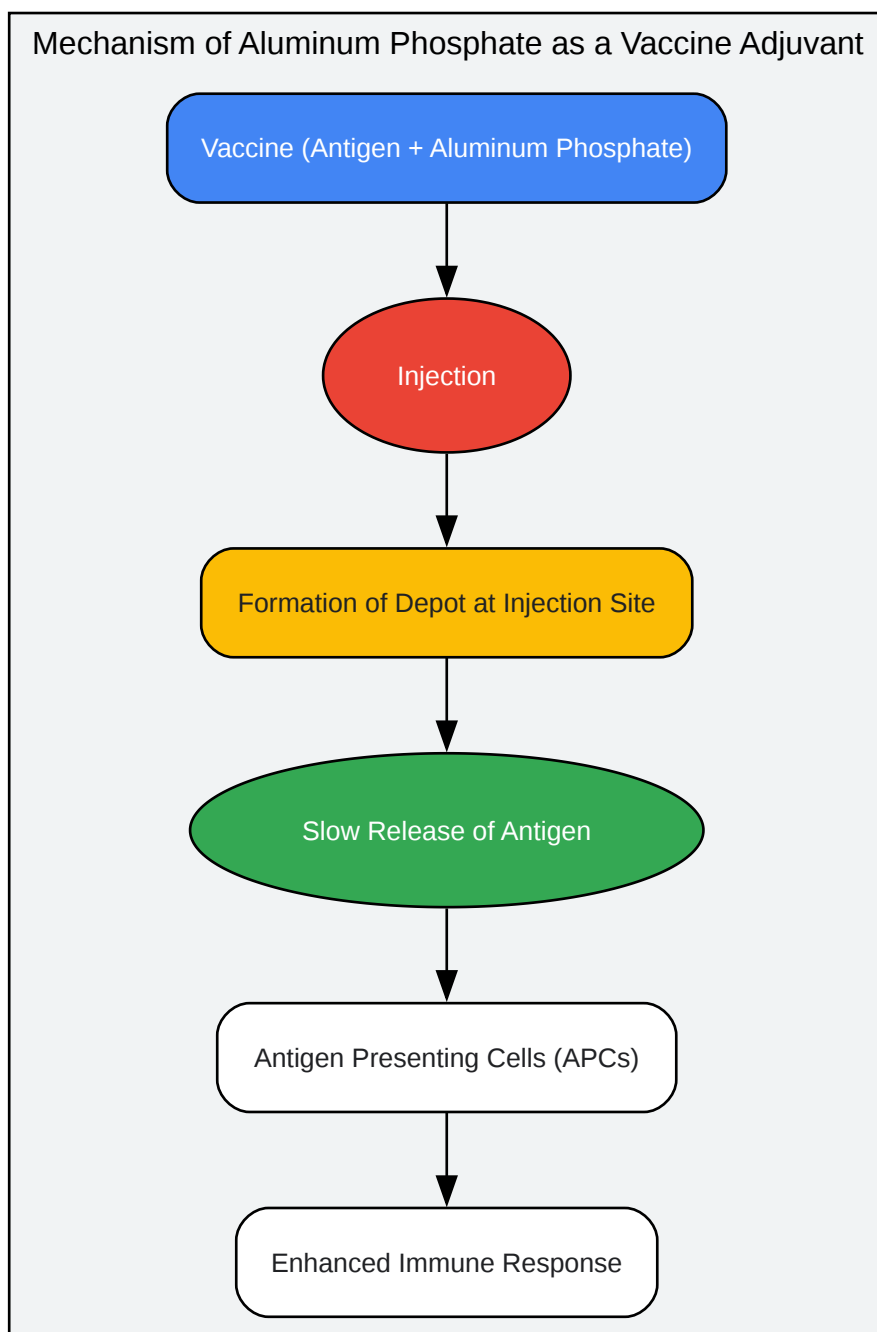
Visualizing Related Biological Pathways and Workflows

To illustrate the concepts discussed, the following diagrams are provided.



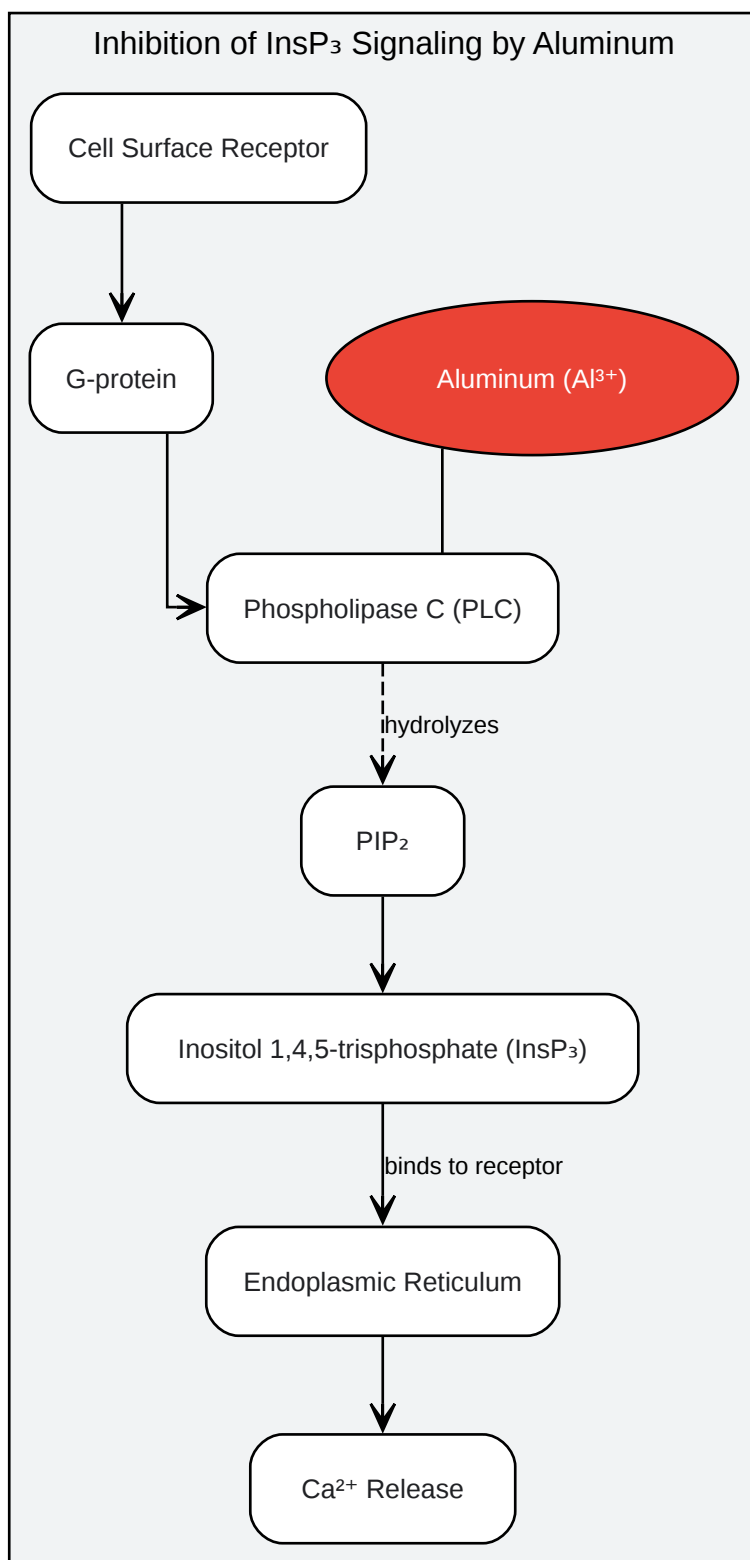
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Caption: A simplified workflow for the synthesis of **Aluminum Triphosphate Dihydrate**.



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Caption: The proposed "depot" mechanism of aluminum phosphate as a vaccine adjuvant.



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Caption: The inhibitory effect of aluminum on the Phospholipase C (PLC) step of the InsP_3 signaling pathway.

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